

The Quinoxaline Scaffold: A Technical Guide to Biological Activity and Optimization

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Compound of Interest

Compound Name: 2-Piperazin-1-yl-3-(trifluoromethyl)quinoxaline

CAS No.: 1095706-44-7

Cat. No.: B1387378

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Executive Summary

This technical guide analyzes the quinoxaline (1,4-diazanaphthalene) scaffold, a privileged structure in medicinal chemistry. It moves beyond basic definitions to explore the causal relationships between structural modifications and biological outcomes. We focus on two primary therapeutic frontiers: kinase-targeted anticancer activity (specifically VEGFR-2 and EGFR inhibition) and antimicrobial efficacy against Multi-Drug Resistant (MDR) pathogens. This document also provides a validated "Green Chemistry" synthetic protocol and detailed bioassay methodologies, ensuring reproducible results for bench scientists.

Part 1: The Pharmacophore & Structural Logic (SAR)

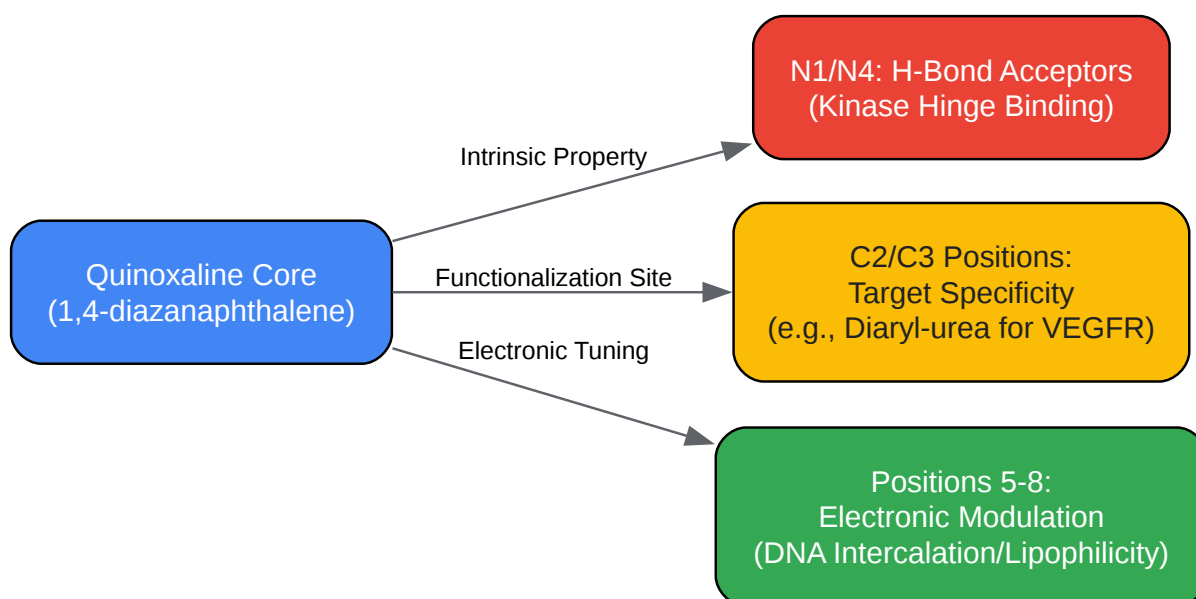
The biological versatility of quinoxaline stems from its planar, electron-deficient heterocycle, which facilitates diverse non-covalent interactions (π -stacking, H-bonding) with biological targets.

Core Structure-Activity Relationship (SAR) Principles

- The Nitrogen "Anchors" (N1, N4): The two nitrogen atoms in the pyrazine ring act as hydrogen bond acceptors. In kinase inhibition, these often interact with the hinge region of the ATP-binding pocket (e.g., interacting with residues like Cys919 in VEGFR-2).
- C2/C3 Substitution (The "Warhead" Zone):
 - Anticancer: Substitution with diaryl-urea or amide motifs here extends the molecule into the hydrophobic pocket of kinases, enhancing selectivity.
 - Antimicrobial: Electron-withdrawing groups (e.g., -CF₃, -Cl) or hydrazone linkages at these positions often increase lipophilicity, aiding cell wall penetration in Gram-negative bacteria.
- Benzenoid Ring (Positions 5-8): Substitutions here (e.g., methoxy groups) modulate the electronic density of the ring system, affecting the compound's ability to intercalate into DNA or stabilize the drug-receptor complex.

Visualization: The Quinoxaline Pharmacophore

The following diagram illustrates the functional zones of the scaffold.



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Caption: Functional dissection of the quinoxaline scaffold highlighting critical zones for medicinal chemistry optimization.

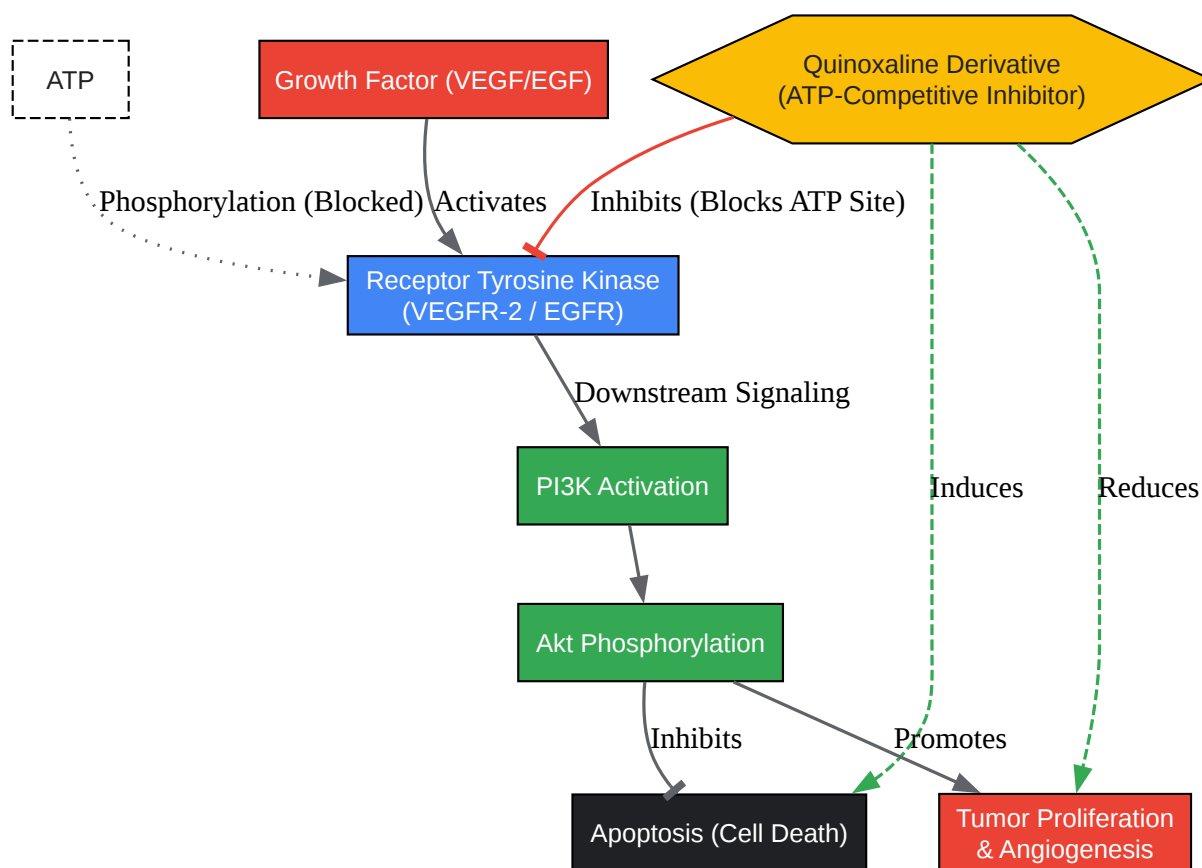
Part 2: Therapeutic Frontiers

Anticancer Activity: Kinase Inhibition & Apoptosis

Quinoxaline derivatives have emerged as potent inhibitors of Tyrosine Kinases, particularly VEGFR-2 (Vascular Endothelial Growth Factor Receptor 2) and EGFR (Epidermal Growth Factor Receptor).^[1]

- **Mechanism of Action:** These derivatives function largely as ATP-competitive inhibitors.^[1] By occupying the ATP-binding pocket, they prevent autophosphorylation of the receptor. This blockade halts downstream signaling cascades—specifically the PI3K/Akt/mTOR and RAS/RAF/MEK/ERK pathways—thereby suppressing tumor angiogenesis and proliferation.
- **Critical Insight:** Recent studies (2024-2025) indicate that quinoxalines bearing a diaryl-urea substructure at C2 exhibit dual inhibition of VEGFR-2 and B-Raf, making them effective against resistant melanoma and colorectal cancer lines.

Visualization: Mechanism of Kinase Inhibition



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Caption: Quinoxaline derivatives block ATP binding at RTKs, disrupting the PI3K/Akt pathway to arrest proliferation and induce apoptosis.

Antimicrobial Activity: Combating MDR

Quinoxalines are vital in the fight against MRSA (Methicillin-resistant *Staphylococcus aureus*).

- Mechanism: Unlike beta-lactams, quinoxaline derivatives often target DNA gyrase or alter membrane permeability.
- Data Insight: Derivatives with electron-withdrawing groups (e.g., -CF₃) at position 6 or 7 have shown MIC values comparable to Vancomycin (1–4 µg/mL) against MRSA isolates.

Part 3: Synthetic Pathways & Optimization

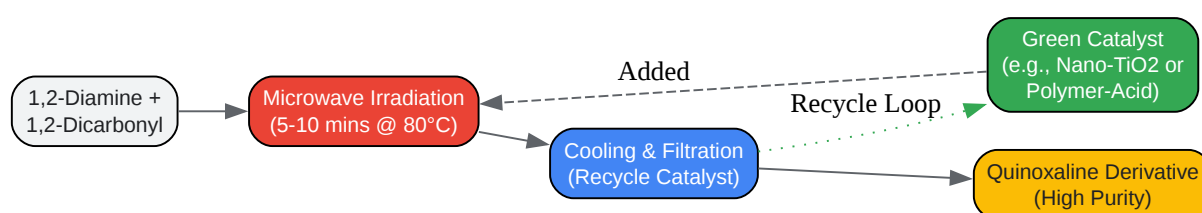
The "Green" Evolution

Traditional synthesis (Hinsberg reaction) often uses reflux in ethanol/acetic acid for hours. Modern "Green" protocols utilize microwave irradiation or recyclable catalysts to improve Atom Economy and reduce solvent waste.

Comparison of Methods:

Feature	Classical Hinsberg	Green Protocol (Microwave/Catalyst)
Reaction Time	2 - 12 Hours	5 - 20 Minutes
Solvent	Ethanol, Acetic Acid, DMSO	Water, Ethanol (minimal), or Solvent-free
Catalyst	Strong Acids (HCl)	Recyclable (e.g., Polymer-supported Sulphanilic Acid)
Yield	60 - 80%	85 - 98%

Visualization: Green Synthesis Workflow



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Caption: A sustainable, high-yield synthetic workflow minimizing solvent use and enabling catalyst recycling.

Part 4: Experimental Protocols (Self-Validating Systems)

Protocol 1: Green Synthesis of 2,3-Diphenylquinoxaline

Rationale: This protocol uses a solid acid catalyst to minimize liquid waste and simplify purification.

- Preparation: Mix o-phenylenediamine (10 mmol) and benzil (10 mmol) in 15 mL of Ethanol:Water (1:1).
- Catalysis: Add 10 mol% of Polymer-Supported Sulphanilic Acid (PSSA).
- Reaction: Irradiate in a microwave reactor at 80°C for 5–10 minutes (monitor via TLC using Hexane:Ethyl Acetate 7:3).
 - Checkpoint: The disappearance of the diamine spot is the critical endpoint.
- Isolation: Filter the hot solution to recover the solid catalyst (wash with hot ethanol for re-use).
- Crystallization: Allow the filtrate to cool. The product precipitates. Recrystallize from ethanol.
- Validation: Confirm structure via melting point (approx. 126°C) and ¹H-NMR (aromatic protons at 7.3–8.2 ppm).

Protocol 2: Anticancer Bioassay (MTT Assay)

Rationale: Measures mitochondrial dehydrogenase activity as a proxy for cell viability.

- Seeding: Plate cancer cells (e.g., HCT-116 or MCF-7) at cells/well in 96-well plates. Incubate for 24h.
- Treatment: Treat with quinoxaline derivatives (serial dilutions: 0.1 – 100 µM) for 48h. Include DMSO control (<0.1%) and Doxorubicin (positive control).
- Labeling: Add 10 µL MTT reagent (5 mg/mL) to each well. Incubate 4h at 37°C.

- Mechanism:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#) Viable mitochondria convert yellow MTT to purple formazan.
- Solubilization: Discard media. Add 100 μ L DMSO to dissolve formazan crystals.
- Quantification: Measure Absorbance (OD) at 570 nm.
- Analysis: Calculate IC₅₀ using non-linear regression (GraphPad Prism).
- Integrity Check: The Z-factor of the assay should be >0.5 for statistical reliability.

References

- Biological activity of quinoxaline derivatives. ResearchGate. (2025). [\[8\]](#) A comprehensive review of the pharmacological spectrum of quinoxalines including anticancer and antimicrobial effects. [8](#)[\[3\]](#)[\[4\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)
- Quinoxaline Derivatives Anti-Cancer Activities Through Protein Kinases Inhibition. ResearchGate. (2025). Details the mechanism of VEGFR-2 and EGFR inhibition by quinoxaline scaffolds. [2](#)
- Advances in quinoxaline derivatives: synthetic routes and antiviral efficacy. RSC Advances. (2024). Discusses synthetic methodologies and SAR for respiratory pathogens. [17](#)
- Green and Eco-friendly Synthetic Strategies for Quinoxaline Derivatives. Bentham Direct. (2024). Reviews sustainable protocols including microwave and ultrasound-assisted synthesis. [\[15\]](#) [18](#)[\[3\]](#)[\[4\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)
- Evaluation of the Antibacterial Activity of Quinoxaline Derivative Compound Against Methicillin-Resistant Staphylococcus aureus. ResearchGate. (2023). Provides MIC data comparing quinoxalines to Vancomycin against MRSA. [10](#)[\[3\]](#)[\[4\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

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Sources

- [1. VEGFR-2 inhibitor - Wikipedia \[en.wikipedia.org\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. mdpi.com \[mdpi.com\]](#)
- [4. Synthesis and Antimicrobial Activity of Some New Quinoxaline Derivatives - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. Anticancer, anti-inflammatory and analgesic activities of aminoalcohol-based quinoxaline small molecules - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. Reusable nano-catalyzed green protocols for the synthesis of quinoxalines: an overview - RSC Advances \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. An Efficient Protocol for the Synthesis of Quinoxaline Derivatives at Room Temperature Using Recyclable Alumina-Supported Heteropolyoxometalates - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [10. researchgate.net \[researchgate.net\]](#)
- [11. Design and Synthesis of New Quinoxaline Derivatives as Anticancer Agents and Apoptotic Inducers - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [12. tandfonline.com \[tandfonline.com\]](#)
- [13. ijbpcas.com \[ijbpcas.com\]](#)
- [14. Antibacterial activity of the structurally novel C-2 amine-substituted analogues based on quinoxaline - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [15. ijirt.org \[ijirt.org\]](#)
- [16. Advances in quinoxaline derivatives: synthetic routes and antiviral efficacy against respiratory pathogens - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [17. Advances in quinoxaline derivatives: synthetic routes and antiviral efficacy against respiratory pathogens - RSC Advances \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [18. benthamdirect.com \[benthamdirect.com\]](#)
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